

Nicarbazin chemical structure and properties

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Compound of Interest

Compound Name: **Nicarbazin**
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Nicarbazin: A Comprehensive Technical Guide An In-Depth Analysis of its Chemical Structure, Properties, and Mechanisms of Action

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nicarbazin is a synthetic chemical compound widely utilized in the poultry industry as a potent coccidiostat and, in a different application, as a contraceptive agent for avian species.^[1] Its efficacy stems from its unique chemical nature as an equimolar complex of two distinct molecules: 4,4'-dinitrocarbanilide (DNC) and 2-hydroxy-4,6-dimethylpyrimidine (HDP). This guide provides a detailed technical overview of **Nicarbazin**, focusing on its chemical structure, physicochemical properties, analytical methodologies for its characterization, and its mechanisms of action.

Chemical Structure and Identification

Nicarbazin is not a single molecular entity but a stable, equimolar complex formed between DNC and HDP. The DNC component is the biologically active moiety responsible for its therapeutic and contraceptive effects, while the HDP component enhances the absorption of DNC in the gastrointestinal tract.

4,4'-Dinitrocarbanilide (DNC)

- IUPAC Name: 1,3-bis(4-nitrophenyl)urea
- Molecular Formula: C₁₃H₁₀N₄O₅
- Molecular Weight: 302.25 g/mol [\[2\]](#)

2-Hydroxy-4,6-dimethylpyrimidine (HDP)

- IUPAC Name: 4,6-dimethylpyrimidin-2-ol
- Molecular Formula: C₆H₈N₂O
- Molecular Weight: 124.14 g/mol [\[2\]](#)

Nicarbazin Complex

- IUPAC Name: N,N'-Bis(4-nitrophenyl)urea—4,6-dimethylpyrimidin-2(1H)-one (1/1)[\[2\]](#)
- CAS Number: 330-95-0
- Molecular Formula: C₁₉H₁₈N₆O₆[\[2\]](#)
- Molecular Weight: 426.39 g/mol [\[2\]](#)

Physicochemical Properties

The physicochemical properties of **Nicarbazin** and its components are crucial for its formulation, delivery, and pharmacokinetic profile. The complex itself has low solubility in water, but upon ingestion, it dissociates into its more soluble components.

Property	Value	Reference
Appearance	Pale yellow or greenish-yellow powder	[2]
Melting Point	260-275 °C (with decomposition)	[2][3]
Solubility	Water: Practically insoluble (DNC: <0.02 mg/L, HDP: ~70 g/L)	[2]
Organic Solvents:	Slightly soluble in dimethylformamide (DMF) and dimethyl sulfoxide (DMSO); very slightly soluble in ethanol, ether, and chloroform. The complex dissociates in DMF and DMSO.	[2]
Log Kow (Octanol-Water Partition Coefficient)	DNC: 3.6 (pH 5-9)	[2]
HDP: -0.94 (pH 5-9)	[2]	
pKa	No dissociable moiety reported for the complex.	
Vapor Pressure	Expected to be negligible at ambient temperatures.	
UVmax	298 nm (in concentrated H ₂ SO ₄)	[2]

Mechanism of Action

Nicarbazin exhibits two primary biological activities: anticoccidial and avian contraceptive.

Anticoccidial Activity

Nicarbazin is highly effective against various species of the protozoan parasite *Eimeria*, the causative agent of coccidiosis in poultry. Its primary mechanism of action is the inhibition of the development of the second-generation schizonts in the parasite's life cycle.^[1] This disruption prevents the parasite from multiplying within the intestinal cells of the host, thus mitigating the pathology of the disease.

Avian Contraceptive Effects

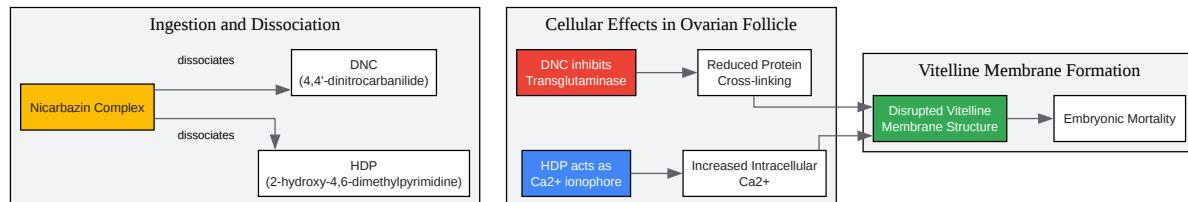
Nicarbazin's contraceptive properties are primarily attributed to the DNC component, which interferes with the formation of the vitelline membrane of the egg.^{[1][4]} The vitelline membrane is a critical structure that separates the yolk from the albumen and provides structural integrity to the yolk.^[5]

The proposed molecular mechanisms for this effect include:

- Disruption of Calcium Homeostasis: The HDP component of **Nicarbazin** has been shown to act as a calcium ionophore, increasing intracellular calcium levels.^{[6][7][8]} Altered calcium signaling can disrupt numerous cellular processes, including those involved in the formation and deposition of the vitelline membrane components.
- Enzyme Inhibition: In-vitro studies have shown that the DNC portion of **Nicarbazin** can inhibit transglutaminase activity.^{[6][7]} Transglutaminases are enzymes that cross-link proteins, a process that is likely important for the structural integrity of the vitelline membrane.
- Alteration of Lipid Metabolism: **Nicarbazin** has been observed to increase the activity of lipoprotein lipase in vitro.^{[6][7]} This could potentially interfere with the transport and deposition of lipids required for yolk formation.

The disruption of the vitelline membrane leads to a porous and weakened structure, often resulting in mottled yolks and, ultimately, embryonic mortality.^{[1][4]}

Signaling Pathway: Nicarbazin's Contraceptive Effect

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Caption: Proposed signaling pathway for the contraceptive effect of **Nicarbazin** in avian species.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Nicarbazin Determination

This protocol is a representative method for the determination of the DNC component of **Nicarbazin** in broiler liver tissue.

1. Sample Preparation: a. Homogenize 2 g of liver tissue. b. Extract the homogenate with two portions of acetonitrile (10 mL and 5 mL). c. Defat the combined extracts with hexane. d. Evaporate the acetonitrile layer to dryness under a stream of nitrogen.
2. Solid-Phase Extraction (SPE) Cleanup: a. Reconstitute the dried extract in 500 μ L of acetonitrile-water (70:30, v/v). b. Load the reconstituted extract onto a C18 SPE cartridge. c. Elute the analyte with 2.5 mL of acetonitrile-water (70:30, v/v). d. Evaporate the eluate to dryness and reconstitute in 500 μ L of acetonitrile-water (80:20, v/v).
3. HPLC Analysis:
 - Column: C18 reversed-phase column.
 - Mobile Phase: Acetonitrile-water gradient.
 - Detection: UV detector at 350 nm.

- Quantification: Based on a calibration curve prepared from DNC standards.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy can be used to confirm the structure of the DNC component of **Nicarbazin**.

Sample Preparation: Dissolve a sample of the DNC hapten in deuterated dimethyl sulfoxide (DMSO-d₆).

Expected Chemical Shifts (δ) for DNC Hapten:

- δ 13.80 (s, 1H): Carboxylic acid proton (-COOH).
- δ 9.74 (s, 1H) and 9.73 (s, 1H): Amide protons (-NH).
- δ 8.23 (d, $J=8.9$ Hz, 2H), 8.06 (d, $J=8.9$ Hz, 1H), 7.90 (d, $J=2.3$ Hz, 1H), and 7.78–7.69 (m, 3H): Aromatic protons (ArH).^[9]

The presence of these characteristic peaks confirms the structure of the DNC hapten.^[9]

Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the functional groups present in the **Nicarbazin** complex.

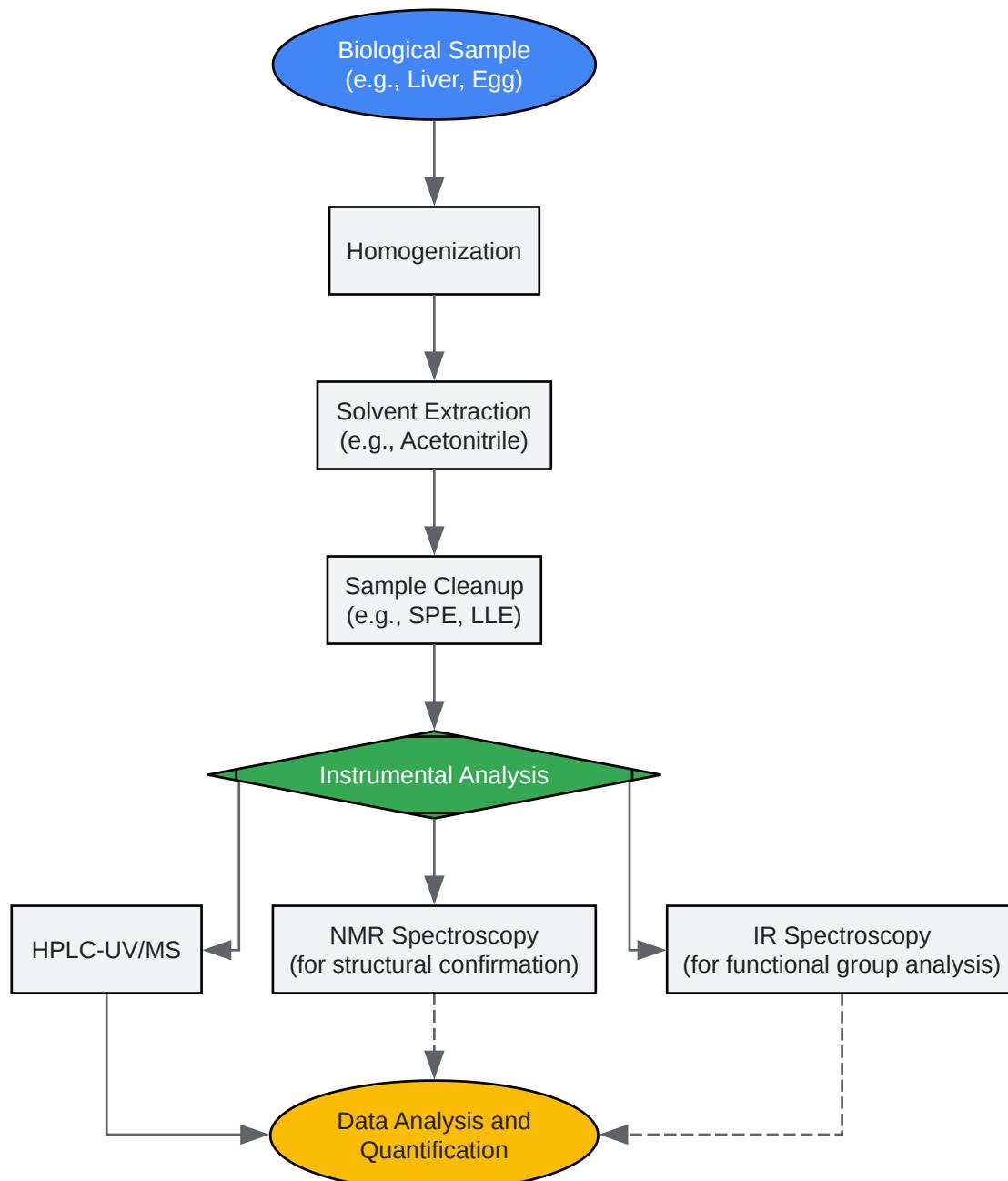
Sample Preparation: Prepare a potassium bromide (KBr) pellet containing a small amount of the **Nicarbazin** sample.

Expected Characteristic Absorption Bands:

- ~3300-3400 cm⁻¹: N-H stretching vibrations of the amide groups in DNC.
- ~1650-1700 cm⁻¹: C=O stretching vibration of the urea carbonyl group in DNC.
- ~1500-1550 cm⁻¹ and ~1300-1350 cm⁻¹: Asymmetric and symmetric stretching vibrations of the nitro groups (-NO₂) in DNC.

- $\sim 1600 \text{ cm}^{-1}$ and $\sim 1450-1500 \text{ cm}^{-1}$: C=C and C=N stretching vibrations of the pyrimidine ring in HDP.
- $\sim 3000-3100 \text{ cm}^{-1}$: C-H stretching of the aromatic rings and methyl groups.

Experimental Workflow for Nicarbazin Analysis in Biological Samples



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Caption: A generalized experimental workflow for the analysis of **Nicarbazin** in biological matrices.

Conclusion

Nicarbazin remains a significant compound in veterinary medicine and wildlife management due to its potent biological activities. A thorough understanding of its chemical structure, physicochemical properties, and mechanisms of action is essential for its safe and effective use. The analytical methods outlined in this guide provide a framework for the accurate detection and quantification of **Nicarbazin** and its residues, ensuring compliance with regulatory standards and contributing to the development of new applications for this versatile molecule.

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